

# An In-depth Guide to the Nomenclature and Identifiers of 4-Oxoheptanoic Acid

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## Compound of Interest

Compound Name: 4-Oxoheptanoic acid

Cat. No.: B1336091

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synonyms, systematic names, and chemical identifiers for the compound **4-Oxoheptanoic acid**. Accurate and unambiguous identification of chemical compounds is critical in research, development, and regulatory contexts. This document aims to serve as a centralized resource for professionals utilizing this molecule in their work by consolidating its various names and registry numbers from key chemical databases and suppliers.

While this guide focuses on the nomenclature of **4-Oxoheptanoic acid**, it is important to note that the nature of this topic does not lend itself to the inclusion of experimental protocols or biological signaling pathways. The core of this document is the presentation of factual, verifiable identifiers for a specific chemical entity.

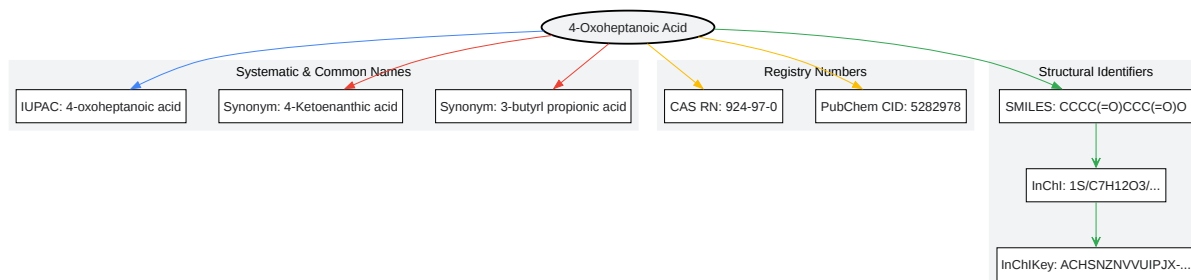
## Chemical Identity and Synonyms

**4-Oxoheptanoic acid** is a carboxylic acid and a ketone. The systematic and common names, along with other identifiers, are crucial for searching scientific literature and chemical databases. The following table summarizes the key identifiers and synonyms for this compound.

Identifier Type	Value	Source (Citation)
IUPAC Name	4-oxoheptanoic acid	[1]
CAS Registry Number	924-97-0	[1][2]
Molecular Formula	C7H12O3	[1][2][3]
Molecular Weight	144.17 g/mol	[1][3]
PubChem CID	5282978	[4][5][6]
Synonym	Heptanoic acid, 4-oxo-	[1][2]
Synonym	4-Ketoenanthic acid	[2]
Synonym	3-butyrl propionic acid	[2]
Synonym	pentanoneacetic acid	[2]
InChI	InChI=1S/C7H12O3/c1-2-3-6(8)4-5-7(9)10/h2-5H2,1H3,(H,9,10)	[3][4]
InChIKey	ACHSNZNVVUIPJX-UHFFFAOYSA-N	[3][4]
SMILES	CCCC(=O)CCC(=O)O	[3][4]
Other Identifier	ZINC2378803	[2]

## Logical Relationship of Identifiers

To visualize the relationship between the primary chemical name and its various identifiers, the following diagram illustrates how different nomenclature systems and databases refer to the same chemical structure. This provides a clear overview of the interchangeability of these identifiers in database searches and chemical sourcing.



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Caption: Relationship between the primary name and its identifiers.

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## References

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- To cite this document: BenchChem. [An In-depth Guide to the Nomenclature and Identifiers of 4-Oxoheptanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1336091#synonyms-for-4-oxoheptanoic-acid]

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